

Executive Summary: Defining "Novelty" in Chemical Space

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Compound of Interest

Compound Name: *N*-(butan-2-yl)thian-4-amine

Cat. No.: B13260574

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To address the core inquiry directly: **N-(butan-2-yl)thian-4-amine** is not a structurally novel compound in the sense of being an undiscovered or unregistered chemical entity. It possesses a verified Chemical Abstracts Service (CAS) Registry Number (1153348-16-3) and is commercially available through specialized chemical suppliers as a synthetic building block^[1].

However, in the context of modern drug discovery, the application of this specific scaffold is highly novel. As the pharmaceutical industry exhausts flat, sp²-hybridized chemical space, there is a massive push toward sp³-rich, three-dimensional frameworks. The thiane (tetrahydrothiopyran) ring functionalized with a sterically hindered secondary amine (sec-butylamine) provides medicinal chemists with a unique pharmacophore to circumvent crowded intellectual property (IP) landscapes, modulate lipophilicity, and introduce predictable metabolic handles.

Structural and Physicochemical Profiling

Understanding the utility of **N-(butan-2-yl)thian-4-amine** requires a deep dive into its structural dynamics:

- Chemical Identity: IUPAC: *N*-(butan-2-yl)tetrahydro-2H-thiopyran-4-amine; Formula: C₉H₁₉NS; Molecular Weight: 173.32 g/mol .

- **Conformational Dynamics:** The thiane ring adopts a chair conformation similar to cyclohexane. However, the carbon-sulfur (C-S) bond is significantly longer (~1.82 Å) than a carbon-carbon (C-C) bond (~1.54 Å). This elongation alters the ring pucker, subtly shifting the spatial vector of the amine substituent at the 4-position. This vector shift is critical for optimizing binding interactions in deep, hydrophobic protein pockets where a piperidine analog might clash sterically.
- **Stereochemistry:** The compound contains a chiral center at the sec-butyl group (butan-2-yl). Unless synthesized via enantioselective catalysis or resolved post-synthesis, it exists as a racemate.

Synthetic Methodology: Reductive Amination Protocol

The most efficient, scalable, and chemoselective route to synthesize **N-(butan-2-yl)thian-4-amine** is via the reductive amination of tetrahydro-4H-thiopyran-4-one with sec-butylamine[2]. This approach avoids the over-alkylation issues inherent to direct SN2 alkylation of primary amines.

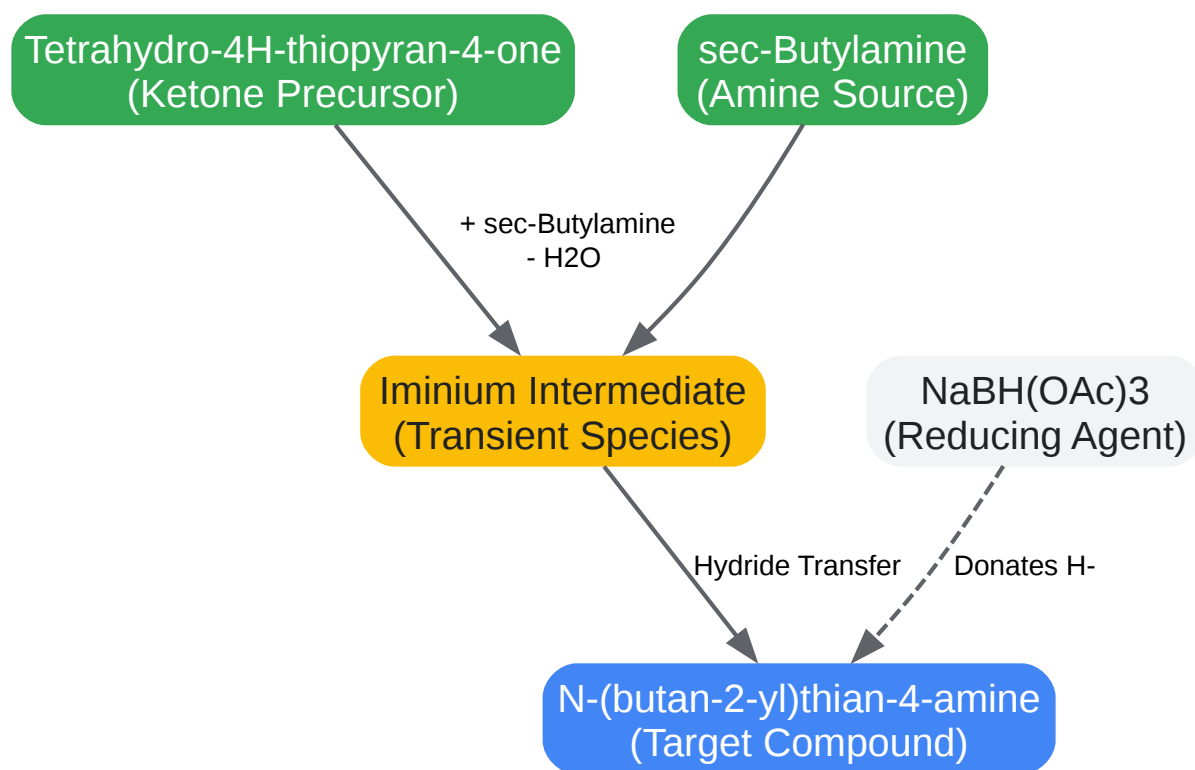
Causality of Experimental Choices:

- **Solvent Selection:** Anhydrous 1,2-dichloroethane (DCE) is preferred over protic solvents to stabilize the transient iminium intermediate and prevent premature hydrolysis.
- **Reducing Agent:** Sodium triacetoxyborohydride (NaBH(OAc)₃) is the reagent of choice. Unlike sodium borohydride (NaBH₄), which can prematurely reduce the starting ketone to an alcohol, NaBH(OAc)₃ is a milder hydride donor that selectively targets the protonated iminium ion, ensuring high chemoselectivity[2].

Step-by-Step Self-Validating Protocol:

- **Imine Formation:** To a solution of tetrahydro-4H-thiopyran-4-one (1.0 eq) in anhydrous DCE (0.2 M), add sec-butylamine (1.1 eq).
- **Acid Catalysis:** Add a catalytic amount of glacial acetic acid (0.1 eq) to facilitate iminium ion formation. Stir at room temperature for 1-2 hours under an inert argon atmosphere.

- Reduction: Cool the reaction vessel to 0 °C to control the mild exotherm. Add $\text{NaBH}(\text{OAc})_3$ (1.5 eq) portion-wise.
- Validation & Monitoring: Allow the reaction to warm to room temperature and stir for 12 hours. Validate reaction progress via LC-MS or TLC (ninhydrin stain) until the complete consumption of the starting ketone is observed.
- Quench & Extraction: Quench the reaction with saturated aqueous NaHCO_3 . Logic: This neutralizes the acetic acid, destroys excess hydride, and ensures the product is in its free-base form for extraction. Extract the aqueous layer with dichloromethane (DCM).
- Purification: Dry the combined organic layers over anhydrous Na_2SO_4 , concentrate under reduced pressure, and purify via silica gel chromatography (eluting with a gradient of DCM/MeOH containing 1% Et_3N to prevent amine streaking on the silica).



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Reductive amination workflow for synthesizing **N-(butan-2-yl)thian-4-amine**.

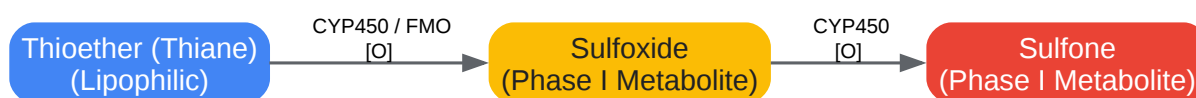
ADME Implications and Thiane Ring Metabolism

Replacing traditional carbocycles or piperidines with a thiane ring profoundly impacts the Absorption, Distribution, Metabolism, and Excretion (ADME) profile of a drug candidate.

The sulfur atom in the thiane ring acts as a unique metabolic soft spot. In vivo, it is highly susceptible to Phase I oxidation by Cytochrome P450 (CYP450) enzymes and Flavin-containing monooxygenases (FMOs)[3]. This oxidation proceeds sequentially:

- **Thioether to Sulfoxide:** The initial oxidation yields a sulfoxide, introducing a highly polar, hydrogen-bond accepting moiety. This rapidly decreases the molecule's LogP, often aiding in renal clearance and reducing off-target toxicity.
- **Sulfoxide to Sulfone:** Further oxidation yields a sulfone, which is chemically stable and highly polar.

Medicinal chemists frequently exploit this predictable metabolism to design "soft drugs" (drugs designed to be rapidly metabolized into inactive forms after achieving their local effect) or to generate active metabolites with unique polypharmacology[4].



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Phase I metabolic oxidation pathway of the thiane ring to sulfoxide and sulfone.

Comparative Physicochemical Data

To understand why a researcher would select **N-(butan-2-yl)thian-4-amine** over its structural cousins, we must analyze their comparative physicochemical properties. The table below summarizes the strategic differences between the thiane scaffold and its common bioisosteres.

Property	N-(butan-2-yl)thian-4-amine	Piperidine Analog	Cyclohexane Analog
Ring Heteroatom	Sulfur (Thioether)	Nitrogen (Amine)	None (Carbocycle)
LogP (Estimated)	~2.5	~1.8	~3.1
Primary Metabolic Handle	S-Oxidation (Sulfoxide/Sulfone)	N-Oxidation / N-Dealkylation	Ring Hydroxylation
Conformational Flexibility	High (Longer C-S bonds)	Moderate	Moderate
pKa of 4-Amine	~9.2 (Inductive withdrawal by S)	~9.8 (Basic)	~10.2 (Highly Basic)

Conclusion

While **N-(butan-2-yl)thian-4-amine** is a cataloged chemical entity, its strategic implementation in medicinal chemistry is highly innovative. By leveraging its unique conformational vectors, reduced basicity relative to carbocyclic amines, and predictable metabolic oxidation pathways, researchers can utilize this building block to escape flat chemical space and develop highly selective, patentable therapeutics.

References

- Title: 1153348-16-3 | N-(Butan-2-yl)
- Title: Synthesis of α -Deuterated Primary Amines via Reductive Deuteration of Oximes Using D₂O as a Deuterium Source Source: The Journal of Organic Chemistry - ACS Publications URL
- Title: Thiolane-type sulfides from garlic, onion, and Welsh onion Source: PMC - NIH URL
- Title: Modern Stereoselective Synthesis of Chiral Sulfinyl Compounds Source: PMC - NIH URL

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Sources

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- 2. pubs.acs.org [pubs.acs.org]
- 3. Thiolane-type sulfides from garlic, onion, and Welsh onion - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Modern Stereoselective Synthesis of Chiral Sulfinyl Compounds - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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